

Personal protective equipment for handling MM0299

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Compound of Interest

Compound Name: MM0299

Cat. No.: B15574125

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Essential Safety and Handling Guide for MM0299

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for MM02929, a selective and cell-penetrant inhibitor of lanosterol synthase (LSS). Adherence to these guidelines is crucial for ensuring laboratory safety and the integrity of your research.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **MM0299** to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Category	Item	Specifications
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Hand Protection	Chemical-resistant gloves	Nitrile rubber, minimum thickness 0.11 mm
Body Protection	Laboratory Coat	Standard, full-length
Respiratory Protection	Dust mask or respirator	Recommended when handling large quantities or for prolonged periods

Safety and Handling Protocols

General Handling:

- Handle **MM0299** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Do not breathe dust or aerosols.
- Wash hands thoroughly after handling.
- Ensure an eyewash station and safety shower are readily accessible.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is -20°C for long-term storage.

Disposal Plan

Dispose of **MM0299** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Unused Product: Dispose of as hazardous waste. Do not allow it to enter the environment.
- Contaminated PPE: Dispose of as hazardous waste.

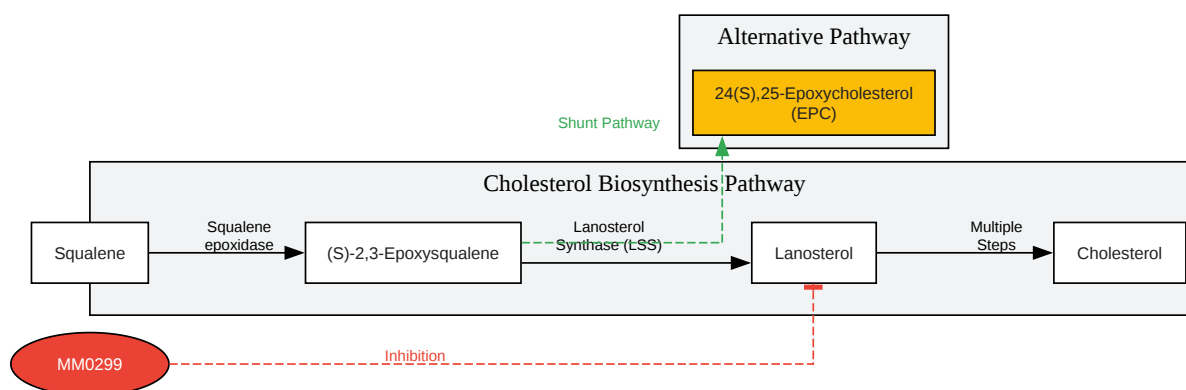
Quantitative Safety Data

At the time of this publication, specific quantitative toxicological data and occupational exposure limits for **MM0299** are not publicly available.

Data Point	Value
Acute Toxicity (Oral, Dermal, Inhalation)	Not available
LD50/LC50	Not available
Occupational Exposure Limits (OEL)	Not available

Mechanism of Action: Inhibition of Lanosterol Synthase

MM0299 is a potent inhibitor of lanosterol synthase (LSS), a key enzyme in the cholesterol biosynthesis pathway. By inhibiting LSS, **MM0299** blocks the conversion of (S)-2,3-epoxysqualene to lanosterol, thereby disrupting the production of cholesterol. This inhibition diverts the metabolic flux towards an alternative pathway, leading to the accumulation of 24(S),25-epoxycholesterol (EPC). The depletion of cellular cholesterol and the accumulation of EPC are believed to be the primary mechanisms behind the anti-glioblastoma activity of **MM0299**.^{[1][2][3][4]}

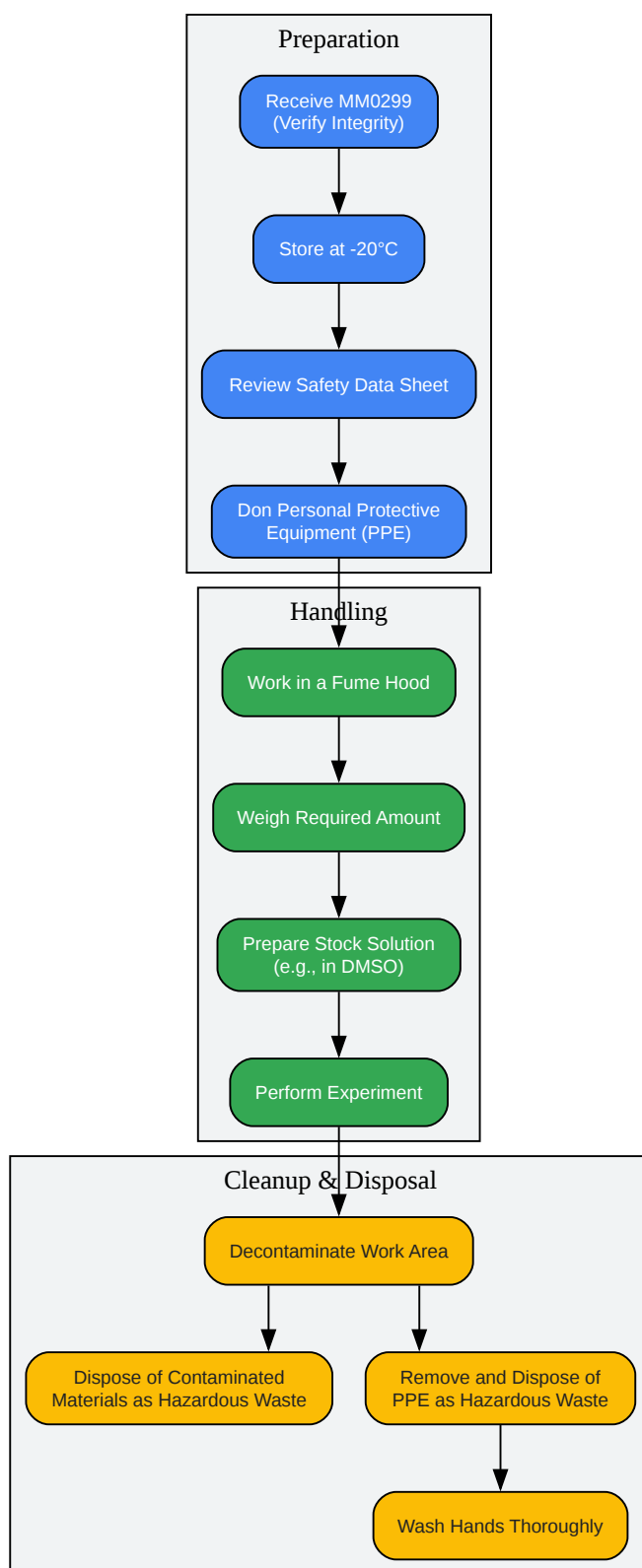


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Caption: Mechanism of **MM0299** action on the cholesterol biosynthesis pathway.

Experimental Workflow: Handling MM0299 in the Laboratory

The following diagram outlines a standard workflow for handling **MM0299** in a research laboratory setting, from reception to disposal.



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Caption: Standard laboratory workflow for handling **MM0299**.

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